

Iso-PPADS Tetrasodium Salt: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Iso-PPADS tetrasodium*

Cat. No.: *B610175*

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For researchers, scientists, and drug development professionals, the precise preparation and application of antagonist compounds are paramount for reproducible and reliable experimental outcomes. This document provides detailed application notes and protocols for the preparation and use of **Iso-PPADS tetrasodium** salt, a non-selective antagonist of P2X purinergic receptors.

Introduction

Iso-pyridoxalphosphate-6-azophenyl-2',5'-disulfonic acid tetrasodium salt (Iso-PPADS) is a valuable pharmacological tool for studying purinergic signaling. It functions as a non-selective antagonist at P2X receptors, which are ligand-gated ion channels activated by extracellular adenosine 5'-triphosphate (ATP).^{[1][2]} By blocking these receptors, Iso-PPADS allows for the investigation of their roles in a multitude of physiological and pathophysiological processes. This document outlines the essential information and procedures for the effective use of Iso-PPADS in a laboratory setting.

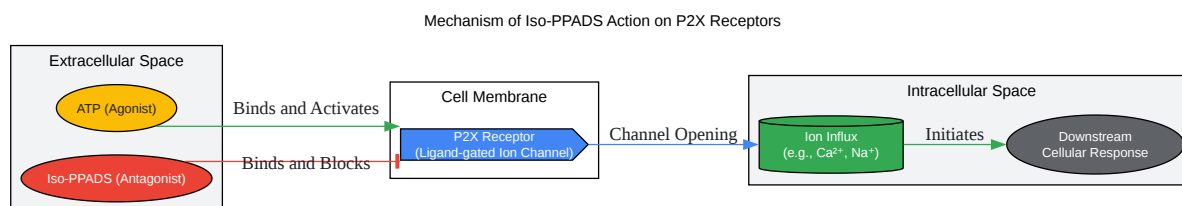
Physicochemical and Biological Properties

A summary of the key properties of **Iso-PPADS tetrasodium** salt is provided below for quick reference. It is crucial to refer to the batch-specific certificate of analysis for the most accurate molecular weight for your calculations.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₀ N ₃ Na ₄ O ₁₂ PS ₂	[1]
Molecular Weight	~599.3 g/mol (Varies by batch)	[1]
Appearance	Orange solid	[2]
Solubility	Soluble in water up to 100 mM	[1][3]
Storage (Solid)	Desiccate at -20°C	[1]
Storage (Solution)	Prepare fresh or store at -20°C for up to one month. Avoid repeated freeze-thaw cycles.	[1][4]
Biological Activity	Non-selective P2X purinoceptor antagonist (pK _i = 6.5).[1] Potently inhibits P2X ₁ and P2X ₃ receptors with IC ₅₀ values of 43 nM and 84 nM, respectively.[1]	

Purinergic Signaling Pathway Inhibition by Iso-PPADS

Iso-PPADS exerts its inhibitory effects on the purinergic signaling pathway by blocking the activation of P2X receptors. The following diagram illustrates this mechanism.



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Caption: Antagonistic action of Iso-PPADS on P2X receptors.

Experimental Protocols

Protocol 1: Preparation of a 100 mM Iso-PPADS Tetrasodium Stock Solution

This protocol describes the preparation of a high-concentration stock solution of Iso-PPADS in water.

Materials:

- **Iso-PPADS tetrasodium** salt powder
- Sterile, high-purity water (e.g., nuclease-free water)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- (Optional) Ultrasonic water bath

Procedure:

- **Determine Mass:** Refer to the batch-specific molecular weight provided on the vial or Certificate of Analysis. To prepare 1 mL of a 100 mM stock solution, calculate the required mass ($\text{Mass} = 0.1 \text{ L/mol} \times 1 \text{ mL} \times \text{Molecular Weight g/mol}$). For a molecular weight of 599.3 g/mol, this would be 59.93 mg.
- **Weighing:** Carefully weigh the calculated amount of **Iso-PPADS tetrasodium** salt powder in a sterile microcentrifuge tube.
- **Solubilization:** Add the appropriate volume of sterile water to the tube.

- **Mixing:** Securely cap the tube and vortex thoroughly until the solid is completely dissolved. The solution should be clear. If dissolution is slow, gentle warming or sonication in an ultrasonic bath can be used to facilitate the process.^[5]
- **Storage:** For immediate use, proceed to prepare working solutions. For storage, it is recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles.^[4] Store the aliquots at -20°C for up to one month.^[1]

Protocol 2: Preparation of a Working Solution for Cell Culture Experiments

This protocol details the dilution of the stock solution to a final working concentration for use in cell-based assays.

Materials:

- 100 mM Iso-PPADS stock solution
- Sterile cell culture medium, pre-warmed to 37°C
- Sterile pipette tips and pipettors
- Sterile microcentrifuge tubes

Procedure:

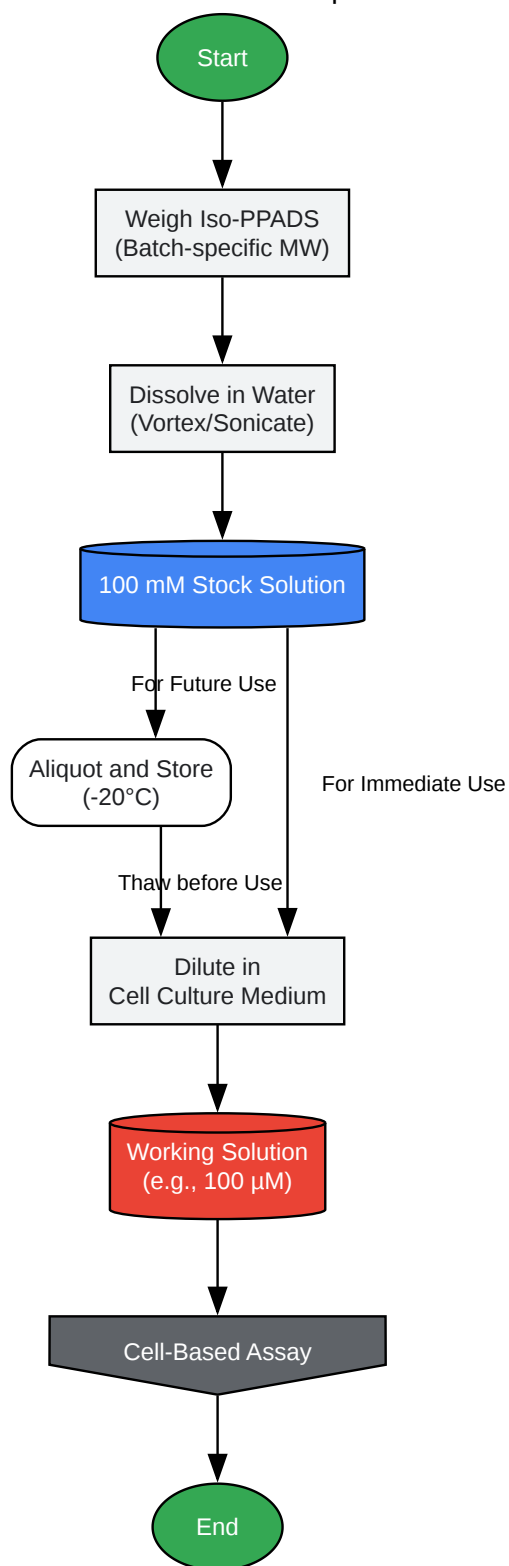
- **Thawing:** If the stock solution is frozen, thaw it at room temperature.^[6]
- **Dilution Calculation:** Determine the volume of the stock solution needed to achieve the desired final concentration in your experimental volume. For example, to prepare 1 mL of a 100 µM working solution from a 100 mM stock, you would need 1 µL of the stock solution.
- **Dilution:** In a sterile tube, add the calculated volume of the Iso-PPADS stock solution to the appropriate volume of pre-warmed cell culture medium (e.g., 999 µL for the example above).
- **Mixing:** Gently mix the working solution by pipetting up and down. Avoid vigorous vortexing which can be detrimental to cells.

- Application: The working solution is now ready to be added to your cell culture experiment.

Experimental Workflow: From Powder to Experiment

The following diagram outlines the general workflow for preparing and using Iso-PPADS in a research setting.

Workflow for Iso-PPADS Preparation and Use

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Caption: Step-by-step workflow for Iso-PPADS solution preparation.

Troubleshooting

Issue: Precipitate observed in the stock solution after thawing. Solution: This can occur at low temperatures. Allow the solution to fully equilibrate to room temperature and vortex or sonicate to redissolve the precipitate.[5] If the precipitate persists, the solution may have become unstable, and it is advisable to prepare a fresh stock.

Issue: Inconsistent or reduced antagonist activity. Solution: This may be due to degradation of the Iso-PPADS in solution. Ensure that stock solutions are not stored for longer than the recommended period and that repeated freeze-thaw cycles are avoided.[4] Preparing fresh solutions is always the best practice for ensuring maximum activity.[1]

Conclusion

The proper preparation and handling of **Iso-PPADS tetrasodium** salt are critical for its effective use as a P2X receptor antagonist. By following these detailed protocols and application notes, researchers can ensure the integrity and reliability of their experimental results when investigating the complex roles of purinergic signaling. Always consult the product-specific information provided by the supplier for any batch-specific variations.

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- To cite this document: BenchChem. [Iso-PPADS Tetrasodium Salt: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610175#iso-ppads-tetrasodium-stock-solution-preparation]

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